

# methyl pentadecanoate CAS number and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl Pentadecanoate

Cat. No.: B7803268

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## An In-depth Technical Guide to Methyl Pentadecanoate

This technical guide provides a comprehensive overview of **methyl pentadecanoate**, a fatty acid methyl ester of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, and common applications, with a focus on its role in experimental research.

## Chemical Identity

CAS Number: 7132-64-1[1][2][3][4][5][6][7][8]

Synonyms: **Methyl pentadecanoate** is known by several other names, including:

- Pentadecanoic acid, methyl ester[2][4][9]
- Methyl n-pentadecanoate[2][4][9]
- n-Pentadecanoic acid methyl ester[9][10]
- C15:0 methyl ester[6]
- Pentadecylic Acid methyl ester[6]

## Physicochemical Properties

The following table summarizes the key quantitative properties of **methyl pentadecanoate**.

Property	Value	Source
Molecular Formula	C16H32O2	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	256.42 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Appearance	Colorless to light yellow liquid/solid mixture	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	15 - 19 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	141-142 °C at 3 mmHg; 154-156 °C at 4 mmHg	<a href="#">[2]</a> <a href="#">[3]</a>
Density	0.862 - 0.870 g/mL at 25 °C	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.438 - 1.440	<a href="#">[2]</a>
Purity	≥98% (GC)	<a href="#">[2]</a>
Storage Temperature	Room temperature or 0 - 8 °C	<a href="#">[1]</a> <a href="#">[2]</a>

## Applications in Research and Drug Development

**Methyl pentadecanoate** is a versatile compound with several applications in scientific research and development:

- **Biotechnology:** It serves as a model compound in studies of lipid metabolism and fatty acid synthesis, aiding researchers in understanding metabolic pathways.[\[2\]](#)
- **Pharmaceuticals:** It is utilized in the formulation of drug delivery systems, where its properties can enhance the solubility and bioavailability of active pharmaceutical ingredients.[\[2\]](#)
- **Analytical Chemistry:** Due to its stability and the fact that it is a non-naturally occurring odd-chain fatty acid in many biological systems, it is an excellent internal standard for the quantification of fatty acids by gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS).

- Cosmetic Formulations: This compound acts as an emollient in skin care products.[\[2\]](#)
- Food and Fragrance Industry: It is used as a flavoring agent in food products and as a fragrance component in cosmetics.[\[2\]](#)

## Experimental Protocols

While specific, detailed experimental protocols are often tailored to the particular needs of a study, a general methodology for the use of **methyl pentadecanoate** as an internal standard in the analysis of fatty acids in a biological sample is provided below.

Objective: To quantify the fatty acid profile of a biological sample (e.g., plasma, cell culture) using gas chromatography with flame ionization detection (GC-FID) or GC-MS, with **methyl pentadecanoate** as an internal standard.

Materials:

- Biological sample
- **Methyl pentadecanoate** solution of known concentration (e.g., 1 mg/mL in hexane)
- Solvents: Hexane, Methanol, Chloroform (all HPLC or GC grade)
- Reagents for transesterification (e.g., 14% Boron Trifluoride in Methanol, or Methanolic HCl)
- Anhydrous sodium sulfate
- Saturated sodium chloride solution
- Vials for extraction and GC analysis

Methodology:

- Sample Preparation: A known quantity of the biological sample is placed in a glass tube with a Teflon-lined cap.
- Internal Standard Spiking: A precise volume of the **methyl pentadecanoate** internal standard solution is added to the sample. The amount added should be comparable to the

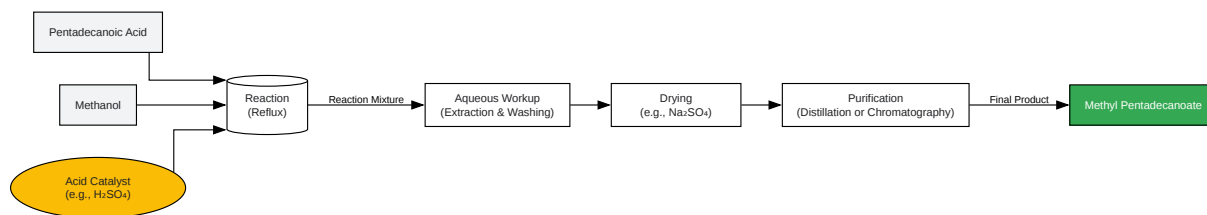
expected amount of the analytes of interest.

- **Lipid Extraction:** Lipids are extracted from the sample using a solvent system, a common one being the Folch method (chloroform:methanol, 2:1 v/v). The mixture is vortexed and centrifuged to separate the organic and aqueous layers. The lower organic layer containing the lipids is carefully collected.
- **Transesterification:** The extracted lipids are dried under a stream of nitrogen. The fatty acids within the lipids are then converted to their corresponding fatty acid methyl esters (FAMES) by adding a transesterification reagent (e.g., 14% BF<sub>3</sub> in methanol) and heating the mixture (e.g., at 100°C for 30 minutes). This step is crucial as it makes the fatty acids volatile for GC analysis.
- **FAME Extraction:** After cooling, the FAMES are extracted into an organic solvent like hexane. Adding a saturated sodium chloride solution helps to break any emulsions and improve the separation of the layers. The upper hexane layer containing the FAMES is collected.
- **Drying and Concentration:** The hexane extract is dried over anhydrous sodium sulfate to remove any residual water. The solvent is then evaporated to a small volume under a gentle stream of nitrogen.
- **GC Analysis:** The concentrated FAME extract is reconstituted in a small, known volume of hexane and transferred to a GC vial. An aliquot is then injected into the GC-FID or GC-MS system.
- **Data Analysis:** The peaks corresponding to the different FAMES are identified based on their retention times compared to known standards. The area of each fatty acid peak is integrated and normalized to the peak area of the internal standard (**methyl pentadecanoate**). The concentration of each fatty acid can then be calculated using a calibration curve.

## Visualizations

### Synthesis of Methyl Pentadecanoate

The following diagram illustrates a common laboratory-scale synthesis of **methyl pentadecanoate** from pentadecanoic acid via Fischer esterification.

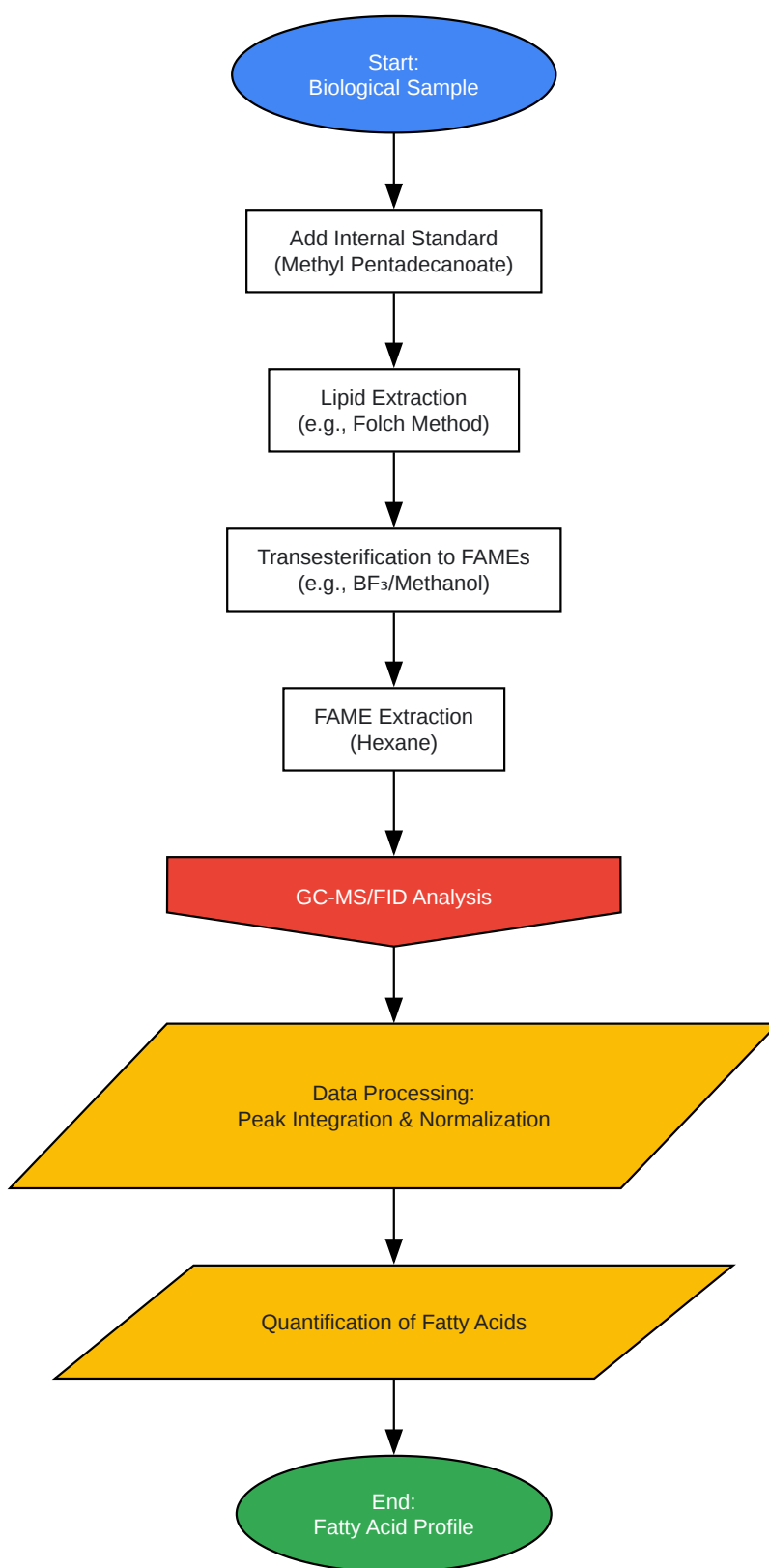


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Caption: Synthesis of **Methyl Pentadecanoate** via Fischer Esterification.

## Experimental Workflow: Fatty Acid Analysis using Methyl Pentadecanoate as an Internal Standard

The diagram below outlines the experimental workflow for the quantification of fatty acids in a biological sample using **methyl pentadecanoate** as an internal standard.



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Caption: Workflow for Fatty Acid Analysis using an Internal Standard.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemimpex.com [chemimpex.com]
- 3. METHYL PENTADECANOATE | 7132-64-1 [chemicalbook.com]
- 4. larodan.com [larodan.com]
- 5. methyl pentadecanoate, 7132-64-1 [thegoodscentcompany.com]
- 6. caymanchem.com [caymanchem.com]
- 7. scent.vn [scent.vn]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. Methyl Pentadecanoate | C16H32O2 | CID 23518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Pentadecanoic acid, methyl ester [webbook.nist.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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